

BMS-986115 solubility issues and solutions

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Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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Technical Support Center: BMS-986115

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address solubility issues encountered during experiments with **BMS-986115**.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-986115** and why is its solubility a concern?

A1: **BMS-986115** is an orally bioavailable, potent, and selective small molecule inhibitor of γ -secretase, which plays a crucial role in the Notch signaling pathway.^{[1][2]} As a lipophilic compound, **BMS-986115** has poor aqueous solubility, which can lead to challenges in preparing stock solutions and ensuring accurate concentrations in in vitro and in vivo experiments.^[3] This can result in experimental variability and potentially misleading results.

Q2: What is the known solubility of **BMS-986115** in common laboratory solvents?

A2: The solubility of **BMS-986115** has been determined in Dimethyl Sulfoxide (DMSO). One source indicates a solubility of 13.12 mg/mL (22.84 mM) in DMSO with the aid of ultrasonication and heating to 70°C.^[4] Another source reports a solubility of 10 mM in DMSO.^[5] It is described as being insoluble in water and sparingly soluble in aqueous buffers.^[3] For other common solvents like ethanol and methanol, specific quantitative data is not readily available, and experimental determination is recommended.

Q3: How should I prepare a stock solution of **BMS-986115**?

A3: Based on its known solubility, DMSO is the recommended solvent for preparing a high-concentration stock solution. To prepare a stock solution, dissolve **BMS-986115** in fresh, anhydrous DMSO.[4] Gentle warming and vortexing may be necessary to fully dissolve the compound. For example, to achieve a 10 mM stock solution, you would dissolve 5.745 mg of **BMS-986115** (Molecular Weight: 574.49 g/mol) in 1 mL of DMSO.

Q4: I am observing precipitation when I dilute my **BMS-986115** DMSO stock solution into my aqueous assay buffer. What can I do?

A4: This is a common issue with hydrophobic compounds. Here are a few strategies to mitigate precipitation:

- Lower the final DMSO concentration: Aim for a final DMSO concentration of 0.5% or lower in your assay medium, as higher concentrations can be toxic to cells.
- Use a pre-warmed medium: Warming your cell culture medium or buffer to 37°C before adding the compound can sometimes improve solubility.
- Increase the volume of the final solution: Diluting the compound into a larger volume of buffer can help keep it in solution.
- Use a surfactant: A small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, can help to maintain the solubility of hydrophobic compounds in aqueous solutions.
- Consider alternative formulation strategies: For in vivo studies or challenging in vitro systems, specialized formulations may be necessary (see below).

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound crashes out of solution upon dilution in aqueous buffer.	The compound's solubility limit in the final buffer has been exceeded.	<ul style="list-style-type: none">- Lower the final concentration of BMS-986115.- Decrease the final percentage of DMSO.- Add a small amount of a biocompatible surfactant (e.g., 0.01% Pluronic® F-68).- Prepare a fresh, more dilute stock solution in DMSO.
Inconsistent results between experiments.	<ul style="list-style-type: none">- Incomplete dissolution of the stock solution.- Precipitation of the compound in the assay medium.- Degradation of the compound.	<ul style="list-style-type: none">- Ensure the stock solution is completely dissolved before use (visual inspection, gentle warming).- Prepare fresh dilutions for each experiment.- Store the DMSO stock solution in small aliquots at -20°C or -80°C to avoid freeze-thaw cycles.
Low or no biological activity observed.	<ul style="list-style-type: none">- The compound is not in solution at the target concentration.- The actual concentration of the dissolved compound is much lower than the nominal concentration.	<ul style="list-style-type: none">- Visually inspect for any precipitate in your assay wells.- Perform a solubility test in your specific assay medium (see Experimental Protocols).- Consider using a formulation with better solubility characteristics.

Quantitative Solubility Data

Solvent	Solubility	Molar Concentration	Notes
DMSO	13.12 mg/mL[4]	22.84 mM[4]	Requires ultrasonication and warming to 70°C.[4]
DMSO	Soluble at 10 mM[5]	10 mM	Experimental determination is recommended.
Water	Insoluble[3]	-	
Aqueous Buffers (e.g., PBS)	Sparingly soluble	-	
Ethanol	Data not available	-	Experimental determination is recommended.
Methanol	Data not available	-	Experimental determination is recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **BMS-986115** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath or heat block (optional)

Procedure:

- Weigh out the desired amount of **BMS-986115**. For 1 mL of a 10 mM solution, use 5.745 mg.

- Add the appropriate volume of anhydrous DMSO.
- Vortex the solution until the solid is completely dissolved.
- If necessary, gently warm the solution to 37-70°C to aid dissolution.^[4]
- Once fully dissolved, store the stock solution in small, single-use aliquots at -20°C or -80°C.

Protocol 2: Kinetic Solubility Assay in Aqueous Buffer

This protocol provides a general method to estimate the kinetic solubility of **BMS-986115** in your specific experimental buffer.

Materials:

- **BMS-986115** stock solution in DMSO (e.g., 10 mM)
- Aqueous buffer of interest (e.g., PBS, pH 7.4)
- 96-well clear bottom plate
- Plate reader capable of measuring absorbance or nephelometry

Procedure:

- Prepare a series of dilutions of the **BMS-986115** DMSO stock solution.
- In a 96-well plate, add a small, fixed volume of each DMSO dilution to your aqueous buffer. Ensure the final DMSO concentration is consistent across all wells and matches your experimental conditions (e.g., 0.5%).
- Incubate the plate at room temperature or 37°C for a set period (e.g., 1-2 hours), allowing it to equilibrate.
- Measure the turbidity of each well using a nephelometer or by measuring the absorbance at a wavelength where the compound does not absorb (e.g., 600-800 nm).
- The concentration at which a significant increase in turbidity is observed is an estimation of the kinetic solubility.

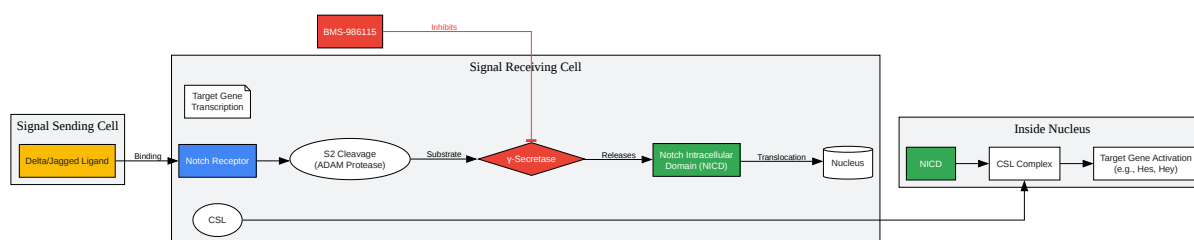
Protocol 3: In Vivo Formulation Examples

The following are examples of formulations that have been used for in vivo studies. These are intended as a starting point and may require optimization for your specific application.

- PEG300/Tween-80/Saline Formulation:[4]
 - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
 - To prepare a 1 mL working solution, add 100 μ L of the DMSO stock to 400 μ L of PEG300 and mix well.
 - Add 50 μ L of Tween-80 and mix thoroughly.
 - Add 450 μ L of saline to reach the final volume of 1 mL. This yields a clear solution of 1.31 mg/mL.[4]
- SBE- β -CD Formulation:[4]
 - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
 - To prepare a 1 mL working solution, add 100 μ L of the DMSO stock to 900 μ L of a 20% SBE- β -CD solution in saline.
 - Mix thoroughly. This results in a suspended solution of 1.31 mg/mL suitable for oral or intraperitoneal injection.[4]
- Corn Oil Formulation:[4]
 - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
 - To prepare a 1 mL working solution, add 100 μ L of the DMSO stock to 900 μ L of corn oil.
 - Mix well to obtain a clear solution of 1.31 mg/mL.[4] Note that this formulation may not be suitable for long-term dosing studies.[4]

Visualizations

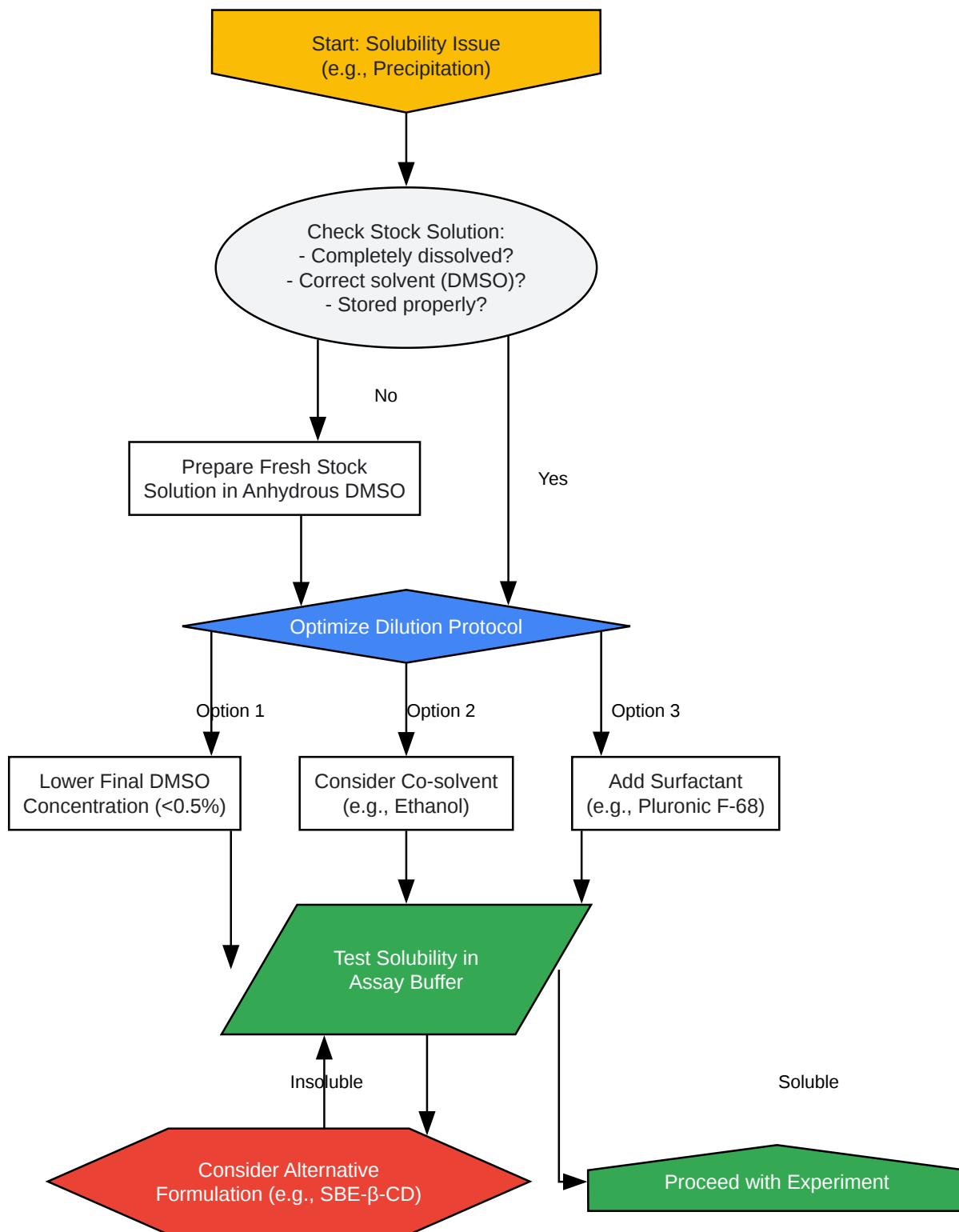
Notch Signaling Pathway Inhibition by BMS-986115



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Caption: Inhibition of the Notch signaling pathway by **BMS-986115**.

Troubleshooting Workflow for BMS-986115 Solubility Issues



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Caption: A logical workflow for troubleshooting **BMS-986115** solubility problems.

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